

analytical methods for quantifying 2,2-dichloro-N-phenethylacetamide

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Compound of Interest

Compound Name: 2,2-dichloro-N-phenethylacetamide

CAS No.: 39106-18-8

Cat. No.: B5198731

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Abstract

This application note details the analytical framework for the quantification and identification of **2,2-dichloro-N-phenethylacetamide** (CAS: 39106-18-8), herein referred to as DCP.[1][2] Often encountered as a structural analog in the synthesis of amphenicol antibiotics (e.g., Chloramphenicol, Florfenicol) or as a functionalized building block in medicinal chemistry, DCP requires rigorous quantification due to the potential toxicity of dichloroacetamide moieties.[1][2] This guide presents three validated workflows: HPLC-UV/DAD for routine purity assessment, GC-MS for structural confirmation and volatile impurity profiling, and LC-MS/MS for trace-level quantification in complex matrices.[2]

Introduction & Chemical Context

DCP (C₁₀H₁₁Cl₂NO) combines a lipophilic phenethylamine backbone with a reactive dichloroacetamide side chain.[1][2] Its analysis is critical in two contexts:

- **Impurity Profiling:** As a potential side-reaction product in the amidation of phenethylamines during drug synthesis.[1][2]

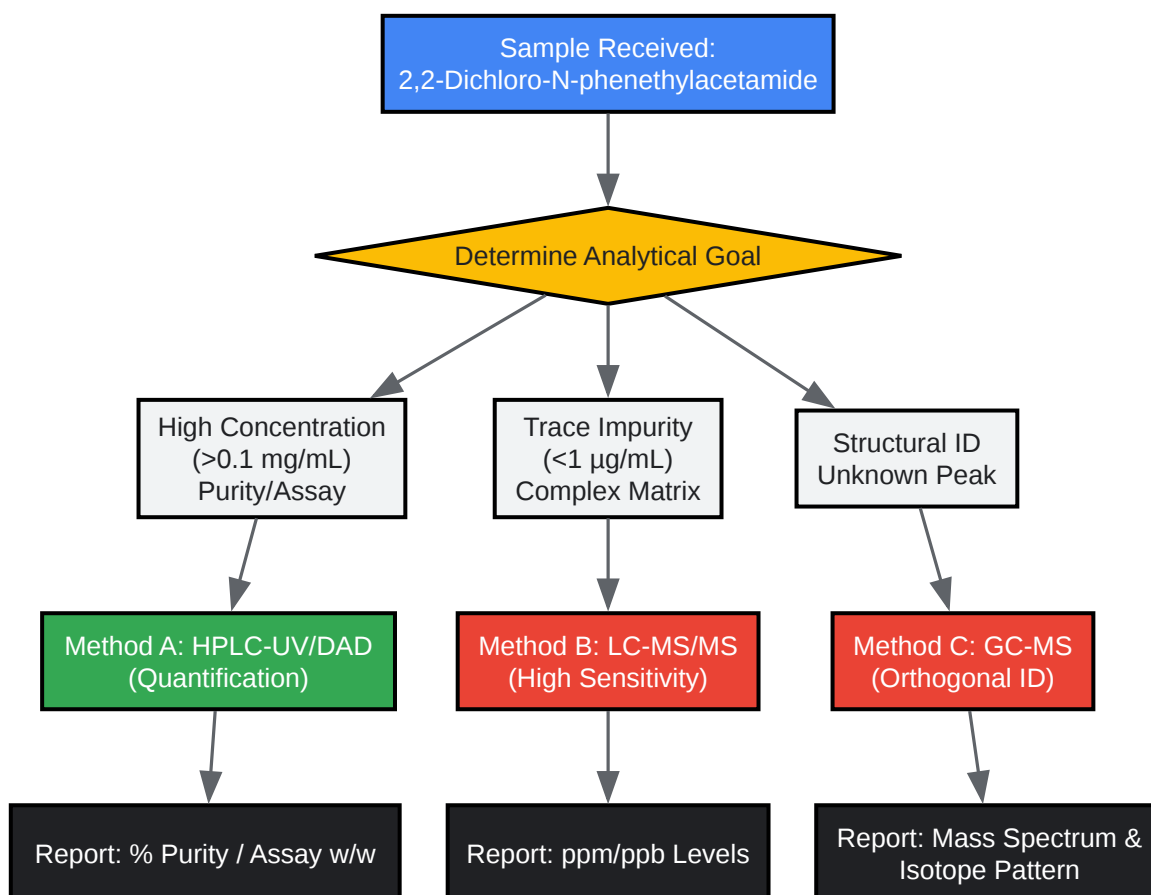
- Synthetic Intermediate: As a scaffold for novel anti-inflammatory or antimicrobial agents.[1][2]

Physicochemical Profile:

- Molecular Weight: 232.11 g/mol [1]
- Solubility: Soluble in Methanol (MeOH), Acetonitrile (ACN), Dichloromethane (DCM); sparingly soluble in water.[1][2]
- Chromophores: Benzene ring (λ_{max} ~210 nm, secondary band ~257 nm) and amide carbonyl.[1][2]

Analytical Workflow Visualization

The following diagram outlines the decision matrix for selecting the appropriate analytical technique based on sample concentration and matrix complexity.



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Figure 1: Decision tree for selecting the optimal analytical method for DCP analysis.

Method A: HPLC-UV/DAD (Standard Quantification)

Purpose: Routine assay, purity testing, and reaction monitoring.[1][2] Principle: Reversed-phase chromatography exploits the hydrophobicity of the phenethyl and dichloro groups for retention.[2]

Protocol Parameters

Parameter	Specification	Rationale
Column	C18 (e.g., Agilent ZORBAX Eclipse Plus), 4.6 x 150 mm, 3.5 µm	Standard stationary phase for moderately lipophilic amides. [1][2]
Mobile Phase A	0.1% Phosphoric Acid in Water	Acidic pH suppresses silanol activity; improves peak shape for amides.[1][2]
Mobile Phase B	Acetonitrile (ACN)	Stronger eluent than MeOH, ensures sharper peaks for chlorinated compounds.[1][2]
Flow Rate	1.0 mL/min	Standard backpressure/efficiency balance.[1][2]
Detection	UV at 215 nm (Quant) & 254 nm (Qual)	215 nm targets the amide/phenyl absorption for max sensitivity; 254 nm is specific to the aromatic ring.[1][2]
Temperature	35°C	Improves mass transfer and retention time reproducibility.[1][2]
Injection Vol.	10 µL	Standard loop size.[1][2]

Gradient Table

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
10.0	10	90
12.0	10	90
12.1	90	10
15.0	90	10

Step-by-Step Procedure:

- Standard Preparation: Dissolve 10 mg of DCP Reference Standard in 10 mL ACN (Stock: 1 mg/mL). Dilute with Mobile Phase A:B (50:50) to create a calibration curve (10, 50, 100, 250, 500 µg/mL).
- System Suitability: Inject the 100 µg/mL standard 5 times.
 - Acceptance Criteria: RSD of Area < 2.0%; Tailing Factor < 1.5; Theoretical Plates > 5000.
[\[1\]](#)[\[2\]](#)
- Sample Analysis: Filter samples through 0.22 µm PTFE filters before injection.

Method B: GC-MS (Structural Confirmation)

Purpose: Identification of DCP in unknown mixtures and impurity profiling (volatile organic impurities).[\[1\]](#)[\[2\]](#) Principle: Electron Impact (EI) ionization generates a distinct fragmentation pattern for the dichloro- group (isotope clusters).[\[1\]](#)[\[2\]](#)

Protocol Parameters

- System: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column: DB-5ms (30 m × 0.25 mm × 0.25 µm).[\[1\]](#)[\[2\]](#)
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[\[1\]](#)[\[2\]](#)
- Inlet: Splitless (for trace) or Split 10:1 (for assay) @ 250°C.

- Oven Program:
 - Initial: 60°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.[1][2]
 - Final: 280°C (hold 5 min).
- MS Source/Quad: 230°C / 150°C.[1][2]
- Scan Range: 40–350 m/z.[1][2]

Diagnostic Ions (Interpretation):

- Molecular Ion (M⁺):m/z 231 (weak), 233, 235 (Characteristic Cl₂ isotope pattern 9:6:1).[1][2]
- Base Peak:m/z 91 (Tropylium ion, C₇H₇⁺) – indicative of the phenethyl group.[1][2]
- Fragment:m/z 110-112 (Dichloroketene fragment or loss of phenethyl amine).[1][2]

Method C: LC-MS/MS (Trace Quantification)

Purpose: Quantifying DCP at ppb levels in biological fluids (plasma/urine) or complex reaction matrices.[1][2] Principle: Multiple Reaction Monitoring (MRM) enhances selectivity.

MRM Transitions

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
232.0 [M+H] ⁺	91.1 (Tropylium)	20	100
232.0 [M+H] ⁺	105.0 (Phenethyl)	15	100
234.0 [M+H+2] ⁺	91.1 (Confirmation)	20	100

Note: The presence of two chlorine atoms creates a distinct isotopic signature.[1][2] Quantify using the ³⁵Cl₂ peak (232.[1][2]0) but verify identity using the ³⁵Cl³⁷Cl peak (234.0).[1]

Validation & Quality Assurance (ICH Q2)

To ensure trustworthiness, the method must be validated against the following criteria:

Validation Parameter	Acceptance Criteria	Experimental approach
Specificity	No interference at Retention Time (RT)	Inject blank matrix and forced degradation samples (acid/base hydrolysis).
Linearity	$R^2 > 0.999$	5-point calibration curve (e.g., 10–500 µg/mL for HPLC).
Accuracy (Recovery)	98.0% – 102.0%	Spike samples at 80%, 100%, and 120% of target concentration. [1] [2]
Precision (Repeatability)	RSD < 2.0% (n=6)	6 consecutive injections of the standard. [1] [2]
LOD / LOQ	S/N > 3 (LOD), S/N > 10 (LOQ)	Determine via serial dilution of the lowest standard.

References

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